

N-Allylbenzylamine: A Comprehensive Guide to Hazards and Safe Handling

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Compound of Interest

Compound Name: N-Allylbenzylamine

Cat. No.: B1332080

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For Researchers, Scientists, and Drug Development Professionals

N-Allylbenzylamine is a chemical compound utilized in various research and synthetic applications. Due to its reactive nature, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are imperative to ensure the well-being of laboratory personnel and the integrity of research outcomes. This guide provides an in-depth overview of the hazards associated with **N-Allylbenzylamine** and details the necessary safety precautions for its handling, storage, and disposal.

Hazard Identification and Classification

N-Allylbenzylamine is classified as a hazardous substance with multiple risk factors. The primary hazards are associated with its corrosivity, toxicity, and combustibility.

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **N-Allylbenzylamine** is categorized as follows:

- Skin Corrosion/Irritation: Category 1B/1C, causing severe skin burns and eye damage^{[1][2]}.
- Acute Toxicity (Oral): Category 4, harmful if swallowed.
- Acute Toxicity (Dermal): Category 4, harmful in contact with skin.
- Flammable Liquids: Category 4, combustible liquid.

- Hazardous to the Aquatic Environment: Harmful to aquatic life.

Exposure can cause severe damage to the mucous membranes, upper respiratory tract, eyes, and skin. Symptoms of overexposure may include a cough, shortness of breath, headache, and nausea.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Allylbenzylamine** is presented below. This data is essential for designing safe experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ N	[1][3][4]
Molecular Weight	147.22 g/mol	[1][3][4]
Appearance	Clear, colorless to light orange/yellow liquid	[5]
Boiling Point	208 °C - 217.7 °C at 760 mmHg	[3][4][5]
Density	0.924 g/cm ³	[3][4]
Flash Point	92 °C	[3][4]
pKa	8.89 ± 0.20 (Predicted)	[5]
LogP	2.35 (Predicted)	[3]
Refractive Index	1.519 - 1.525	[3][5]

Experimental Protocols: Safe Handling and Use

Adherence to strict experimental protocols is critical when working with **N-Allylbenzylamine**. The following sections outline the necessary precautions.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors[6][7]. Eyewash stations and safety showers must be readily accessible in the immediate work area[7].

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling **N-Allylbenzylamine**.

PPE Type	Specification	Rationale
Eye/Face Protection	Wear tight-sealing safety goggles and a face shield[6].	To protect against splashes which can cause severe eye damage[6].
Hand Protection	Wear impervious, chemically resistant gloves (e.g., nitrile rubber). Glove integrity should be checked before and during use.	To prevent skin contact, which can cause burns and is harmful[6].
Skin/Body Protection	A lab coat, long-sleeved clothing, and closed-toe shoes are required. For larger quantities, chemical-resistant aprons or suits may be necessary[6].	To prevent accidental skin exposure.
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if vapors/aerosols are generated[6].	To avoid irritation of the respiratory tract[8].

Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Do not eat, drink, or smoke in laboratory areas[9].

- Immediately remove and launder any contaminated clothing before reuse.

Storage and Disposal

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place[6][10].
- Keep away from heat, sparks, open flames, and other ignition sources[6].
- Store in a designated corrosives area, away from incompatible materials such as strong oxidizing agents and acids[6].
- Recommended storage temperature is between 2-8°C, protected from light[5].

Disposal

- Waste material must be disposed of in accordance with national and local regulations for hazardous chemical waste. Do not allow the product to enter drains or surface water.

Emergency Procedures

Immediate and appropriate response is crucial in the event of an emergency.

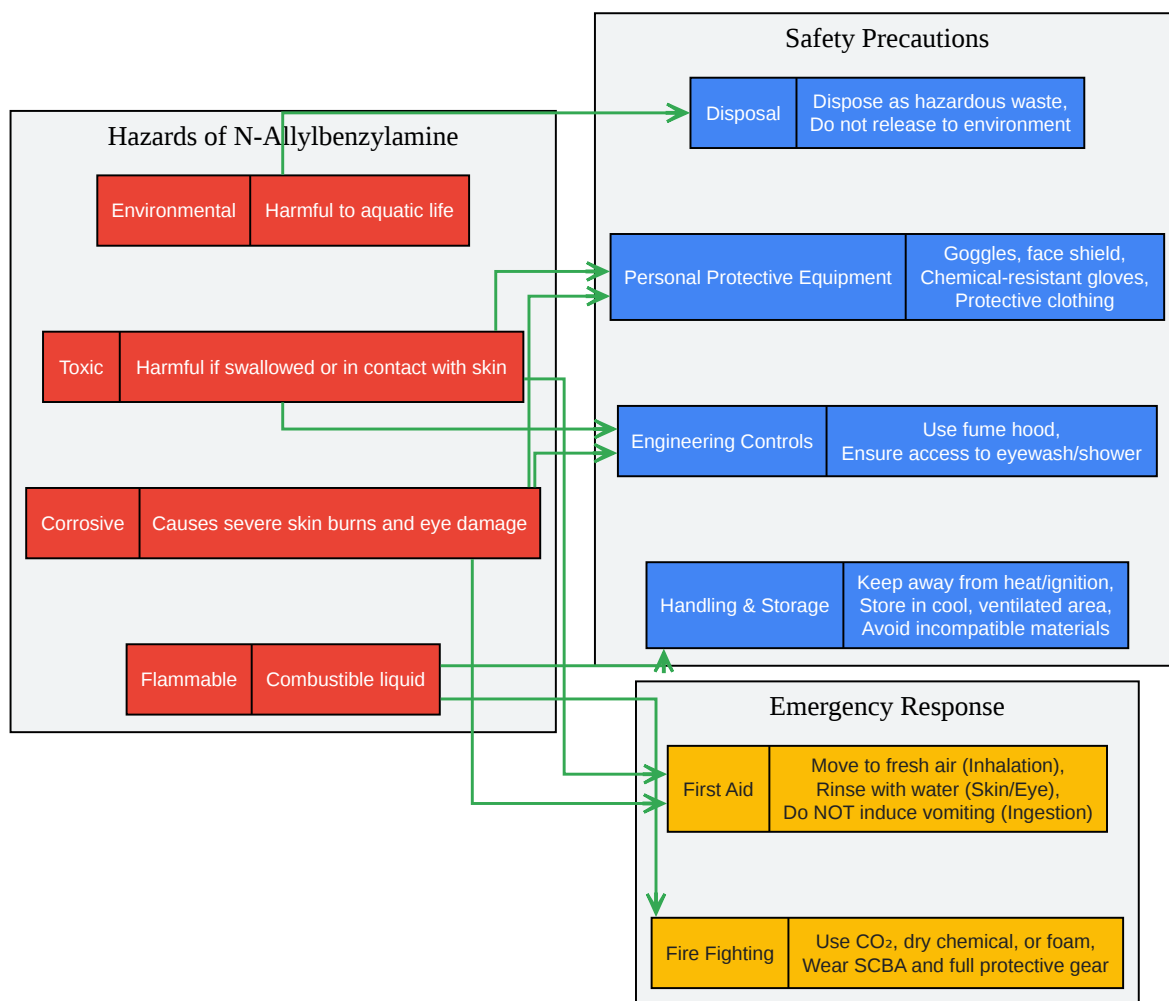
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention[6][7].
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention[7][8].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Call an ophthalmologist immediately[7][8].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Make the victim drink water (two glasses at most). Call a physician or poison control center immediately[6][8].

Fire-Fighting Measures

- Extinguishing Media: Use carbon dioxide, dry chemical powder, or foam. Water spray can be used to cool closed containers[7].
- Hazards: The substance is a combustible liquid and may form explosive mixtures with air upon intense heating. Hazardous combustion products include carbon oxides and nitrogen oxides (NOx).
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.

Hazard-Precaution Relationship Visualization

The following diagram illustrates the logical flow from the intrinsic hazards of **N-Allylbenzylamine** to the required safety precautions and emergency responses.



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Caption: Logical workflow from **N-Allylbenzylamine** hazards to precautions.

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